Technical Guide: Safety, Handling, and Stewardship of 4-Chlorothiazole-5-carboxaldehyde[1]

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Compound of Interest

Compound Name:	*4-Chlorothiazole-5-carboxaldehyde*
CAS No.:	*104146-17-0*
Cat. No.:	*B008441*

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Executive Summary

4-Chlorothiazole-5-carboxaldehyde (CAS: 104146-17-0) is a high-value heterocyclic scaffold employed in the synthesis of bioactive pharmaceuticals and agrochemicals.[1][2][3] Its dual-functionality—possessing an electrophilic aldehyde and a reactive chloro-substituent on a thiazole core—makes it a versatile but reactive intermediate.[1][3] This guide provides a scientifically grounded framework for its safe handling, storage, and emergency management, moving beyond generic SDS data to field-proven laboratory stewardship.

Part 1: Vital Statistics & Chemical Identity[1]

This section consolidates the physicochemical "passport" of the compound. Accurate identification is the first step in safety.[1]

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Parameter	Data	Notes
IUPAC Name	4-Chloro-1,3-thiazole-5-carbaldehyde	
CAS Number	104146-17-0	Primary identifier
Molecular Formula	C_4H_2ClNOS	
Molecular Weight	147.58 g/mol	
Physical State	Low-melting solid or viscous liquid	State depends on purity and ambient temp.[1][4][5]
Boiling Point	~254.6°C (Predicted)	Decomposes at high heat.[1]
Flash Point	~107.8°C	Combustible, not highly flammable.
Solubility	DMSO, Methanol, DCM, Ethyl Acetate	Limited water solubility; hydrolytically unstable.
Storage Class	Refrigerated (2–8°C), Inert Atmosphere	Critical: Air-sensitive.[1]

Part 2: Hazard Profiling (GHS & Toxicological Context)

While standard Safety Data Sheets (SDS) list H-codes, understanding the mechanism of toxicity allows for better risk mitigation.[1]

GHS Classification[1][6]

- Signal Word:WARNING
- H302: Harmful if swallowed.[1][6]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]

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- H335: May cause respiratory irritation.[1]

Mechanistic Toxicology & Reactivity Hazards[1]

- Aldehyde Reactivity: The C-5 aldehyde group is prone to autoxidation in air, forming 4-chlorothiazole-5-carboxylic acid.[1] This degradation product is more acidic and potentially corrosive.[1]
- Electrophilic Sensitization: Halogenated thiazoles can act as haptens.[1] Skin contact may lead to sensitization (allergic dermatitis) over repeated exposures, even if not explicitly classified as a sensitizer in limited datasets.[1]
- Hydrolysis Potential: In the presence of moisture, the chloro-group can slowly hydrolyze, releasing trace Hydrochloric Acid (HCl), contributing to the irritation profile.[1]

Part 3: Strategic Handling Protocol (The "Inert Chain")

The integrity of **4-Chlorothiazole-5-carboxaldehyde** is compromised by oxygen and moisture.[1] The following protocol ensures both operator safety and compound stability.

The "Inert Chain of Custody"

Do not open the manufacturer's vial in the open air.[1] Use a Schlenk line or Glovebox approach.

Step-by-Step Inert Handling:

- Equilibration: Allow the refrigerated container to reach room temperature inside a desiccator before opening to prevent water condensation.
- Purging: If using a septum-capped vial, insert a needle connected to an Argon/Nitrogen line (positive pressure) before withdrawing liquid.[1]
- Transfer: Use gas-tight syringes for liquids or transfer solids inside a glove bag.
- Resealing: Parafilm is insufficient. Use electrical tape over caps and store in a secondary container with desiccant.

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Visualization: Inert Handling Workflow

The following diagram illustrates the decision logic for handling this air-sensitive compound.

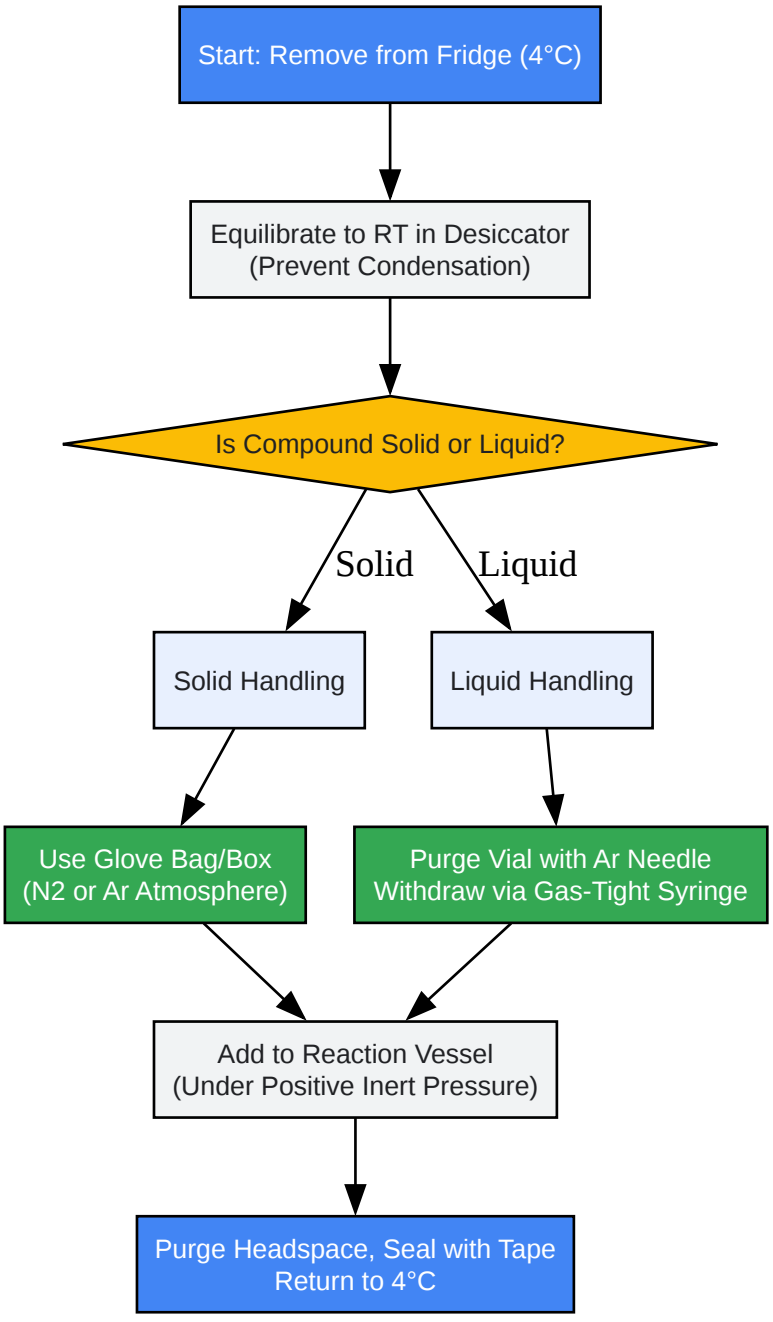

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Figure 1: Inert atmosphere handling workflow to prevent oxidative degradation and hydrolysis.

Part 4: Emergency Response Architecture

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In the event of exposure, immediate action mitigates long-term damage.[1] This protocol prioritizes the neutralization of the acidic/irritant nature of the compound.[1]

Exposure Response Matrix

Incident Type	Immediate Action	Secondary Action	Medical Logic
Eye Contact	Irrigate immediately for 15+ mins. Lift eyelids.[1]	Check pH of eye (if possible) after rinsing.	Aldehydes cross-link proteins; rapid dilution prevents corneal opacification.[1]
Skin Contact	Drench with water, then wash with soap.	Remove contaminated clothing.[1]	Lipophilic nature allows dermal penetration; soap is required to solubilize.[1]
Inhalation	Move to fresh air.[1] Support breathing.[1]	Monitor for delayed pulmonary edema.[1]	Irritation of mucous membranes can cause bronchospasm.[1]
Spill (Liquid)	Cover with Vermiculite or sand.[1]	Neutralize with dilute Na_2CO_3 if safe.[1]	Prevent entry into drains; compound is toxic to aquatic life.[1]

Visualization: Emergency Decision Tree

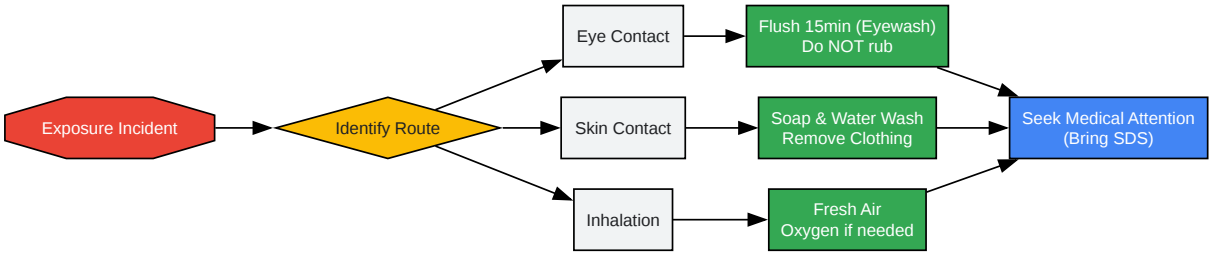

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Figure 2: Triage logic for personnel exposure events.[1]

Part 5: Synthetic Utility & Waste Disposal[1]

Why We Use It (Mechanism)

The **4-Chlorothiazole-5-carboxaldehyde** scaffold is unique because it offers two orthogonal reaction sites:[1]

- C-5 Formyl Group: Undergoes reductive amination (with amines/$NaBH_4$) or condensation (Knoevenagel) to build side chains.[1]
- C-4 Chloro Group: Activated by the electron-withdrawing formyl group and the thiazole nitrogen, it allows for Nucleophilic Aromatic Substitution (SNAr), enabling the introduction of diverse nucleophiles (amines, thiols) at a later stage.[1]

Waste Disposal

- Never dispose of down the drain.[1]
- Deactivation: For small spills or residue, treat with a dilute solution of Sodium Bisulfite ($NaHSO_3$) to form the bisulfite adduct of the aldehyde, rendering it less volatile and water-soluble, before disposal into the organic waste stream.[1]
- Stream: Halogenated Organic Waste (due to the Chlorine atom).[1]

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